

Definitive Guide to Copper(II) Chlorate Tetrahydrate

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Compound of Interest

Compound Name: *Copper dichlorate tetrahydrate*

CAS No.: *135821-00-0*

Cat. No.: *B158530*

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Chemical Formula:

Synonyms: **Copper dichlorate tetrahydrate**, Cupric chlorate tetrahydrate CAS Registry Number: 135821-00-0 (Tetrahydrate), 14721-21-2 (Anhydrous)[1][2]

Executive Summary & Nomenclature Analysis

"Copper dichlorate" is a non-standard commercial synonym for Copper(II) chlorate.[2] In rigorous IUPAC nomenclature, the compound is defined as Copper(II) chlorate tetrahydrate.[2] The term "dichlorate" refers to the stoichiometric presence of two chlorate anions () required to balance the divalent copper cation ().[1][2]

This compound is a powerful oxidizer and coordination complex precursor, primarily utilized in high-energy materials research and pyrotechnic spectral analysis.[1][2] Its extreme hygroscopicity and shock sensitivity when mixed with organics require strict handling protocols.[2]

Core Chemical Identity

| Property | Specification |
|------------------|---|
| Chemical Formula | |
| Molar Mass | 302.51 g/mol |
| Oxidation States | Copper (+2), Chlorine (+5) |
| Appearance | Hygroscopic blue-green orthorhombic crystals |
| Solubility | Highly soluble in water and ethanol |
| Stability | Decomposes > 65°C; Shock-sensitive with fuels |

Structural Characterization & Crystallography

The stability and reactivity of copper(II) chlorate tetrahydrate are governed by its crystal lattice and coordination geometry.^[2]

Crystal System

The compound crystallizes in the orthorhombic system with the space group

.^[2] The lattice is held together by a network of hydrogen bonds between the coordinated water molecules and the oxygen atoms of the chlorate anions.^[2]

Coordination Geometry (Jahn-Teller Effect)

The

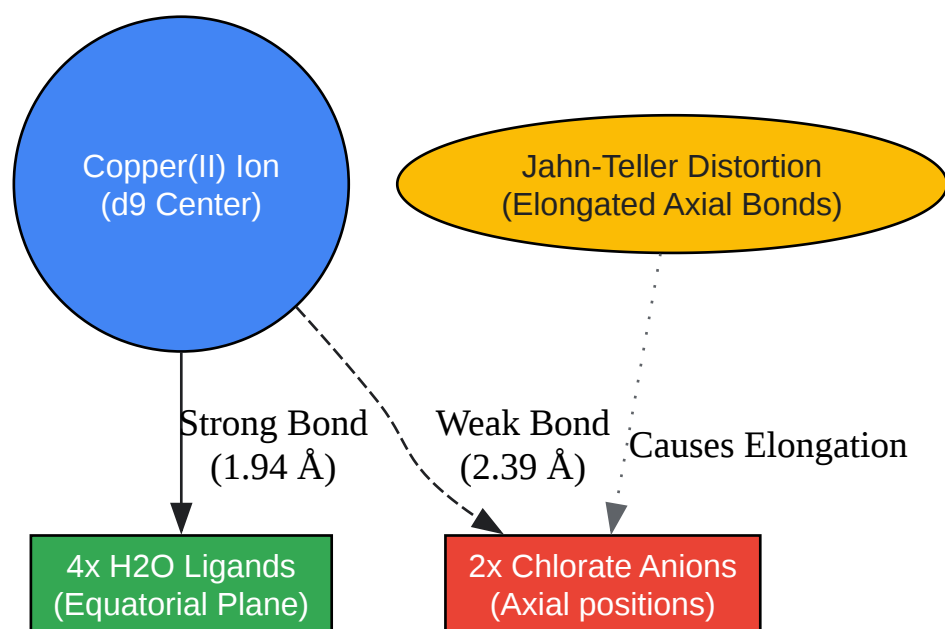
ion (

electronic configuration) exhibits a significant Jahn-Teller distortion, resulting in a distorted octahedral geometry.^{[1][2]}

- Equatorial Plane: Four water molecules coordinate closely to the copper center ().^{[1][2]}
- Axial Positions: Two chlorate anions coordinate through oxygen atoms at a longer distance (

).[1][2]

This labile axial coordination makes the chlorate groups susceptible to displacement by nitrogen-rich ligands (e.g., aminotriazoles), a property exploited in the synthesis of energetic coordination polymers.[2]



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Figure 1: Coordination sphere of Cu(II) in the tetrahydrate lattice, highlighting the Jahn-Teller induced axial elongation.[1][2]

Synthesis Protocol: Double Displacement (Metathesis)

Direct reaction of copper with chloric acid is hazardous and difficult to control.[2] The industry-standard protocol utilizes a metathesis reaction between Copper(II) Sulfate and Barium Chlorate.[1][2] This method relies on the insolubility of Barium Sulfate to drive the equilibrium.[2]

Reagents

- Copper(II) Sulfate Pentahydrate (

): High purity (>99%).[\[2\]](#)

- Barium Chlorate (

): Stoichiometric equivalent.[\[2\]](#)

- Solvent: Distilled, deionized water (cold).

Step-by-Step Methodology

- Dissolution: Dissolve stoichiometric amounts of

and

in separate beakers using minimum hot distilled water.

- Precipitation: Slowly add the barium chlorate solution to the copper sulfate solution with constant magnetic stirring.

- Reaction:

- Filtration: The white precipitate (

) must be removed via vacuum filtration (Buchner funnel) using a fine-pore filter paper (Whatman No. 42 or equivalent) to ensure no barium contamination.[\[2\]](#)

- Concentration: The resulting blue filtrate is a solution of Copper(II) chlorate.[\[2\]](#)

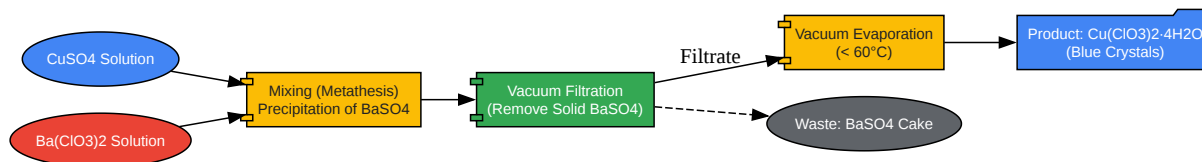
- Crystallization: Evaporate the filtrate under reduced pressure (vacuum desiccator) over

or

. DO NOT HEAT above 60°C, as thermal decomposition may occur.[\[2\]](#)

- Isolation: Hygroscopic blue crystals of

will form.[\[2\]](#) Store immediately in a desiccator.



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Figure 2: Process flow for the synthesis of Copper(II) Chlorate Tetrahydrate via metathesis.

Energetic Properties & Decomposition

Researchers investigating this compound for pyrotechnics or propulsion must understand its decomposition pathways.[2] Unlike alkali chlorates, transition metal chlorates are thermally unstable.[2]

Decomposition Pathway

Upon heating, Copper(II) chlorate tetrahydrate undergoes dehydration followed by decomposition into Copper(II) oxide, chlorine, and oxygen.[2] The decomposition is exothermic and can accelerate into a runaway reaction.[2]

[1][2]

- Dehydration Onset: ~65°C[1]
- Decomposition Onset: ~100°C

Safety Profile (Critical)

- Oxidizer Class: Strong oxidizer.[2][3] Accelerates the combustion of other materials.[2]
- Incompatibility: Forms shock-sensitive explosives when mixed with sulfur, phosphorus, or organic fuels (sugar, charcoal).[2]
- Hygroscopicity: The compound will liquefy (deliquesce) in standard humidity, altering its stoichiometry and fuel-oxidizer ratios.[1][2]

References

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